

Application of TAN-592B in Gram-Positive Bacteria Research

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Compound of Interest

Compound Name: Antibiotic tan-592B

Cat. No.: B1667552

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

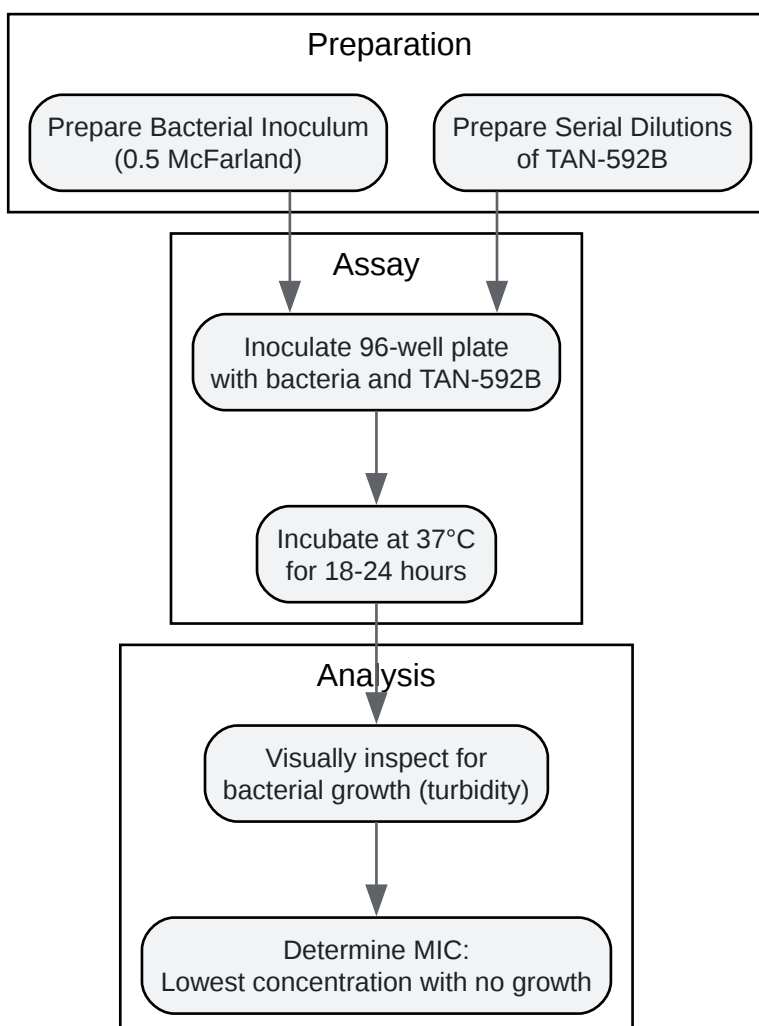
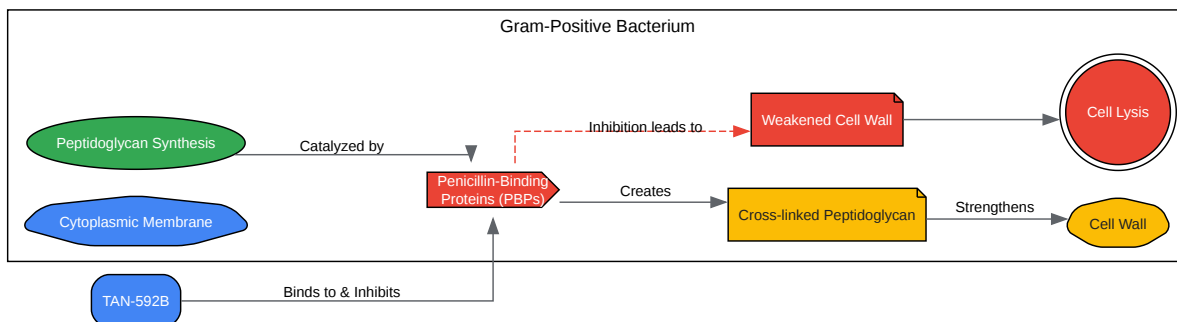
TAN-592B, also known as Cephabacin F5 hydrochloride, is a member of the cephabacin F group of antibiotics. Cephabacins are cephem antibiotics, a class of β -lactam antibiotics, produced by Gram-negative bacteria such as *Lysobacter lactamgenus* and *Xanthomonas lactamgena*.^[1] The Cephabacin F group is characterized by a 7-formylamino substituent, which confers high resistance to hydrolysis by various β -lactamases.^[2] These antibiotics exhibit a broad spectrum of activity against both Gram-positive and Gram-negative bacteria. This document provides an overview of the application of TAN-592B in the research of Gram-positive bacteria, including its mechanism of action, available antibacterial activity data for the Cephabacin F group, and detailed experimental protocols.

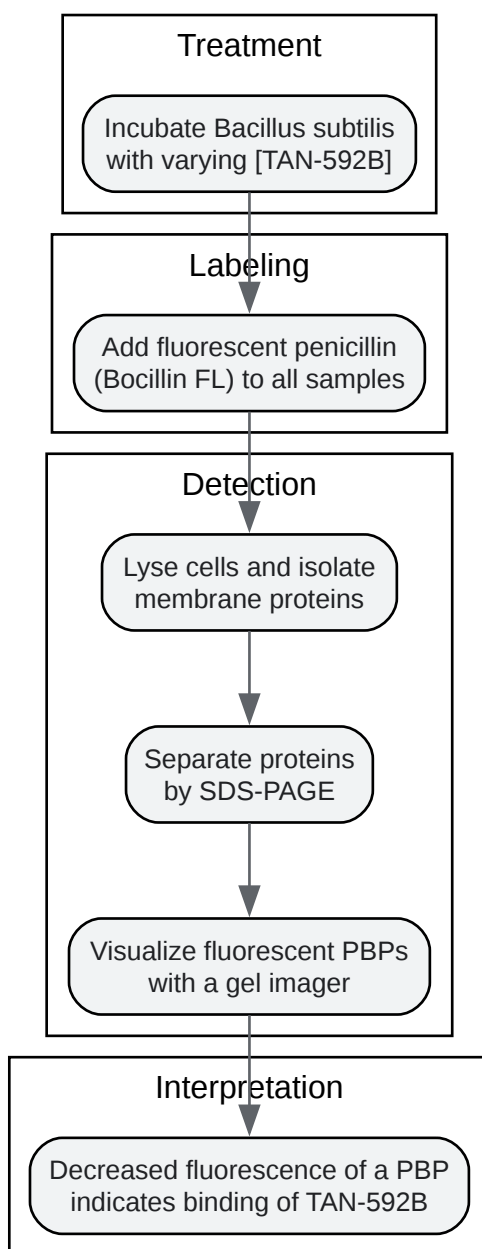
Mechanism of Action

Like other β -lactam antibiotics, the primary mechanism of action of TAN-592B is the inhibition of bacterial cell wall synthesis.^[2] Specifically, it targets and acylates penicillin-binding proteins (PBPs), which are essential enzymes for the synthesis of peptidoglycan, a major component of the Gram-positive bacterial cell wall. The inhibition of PBP activity disrupts the cross-linking of peptidoglycan chains, leading to a weakened cell wall and ultimately cell lysis.

The Cephacillin F group has been shown to have a high affinity for specific PBPs. In the Gram-positive model organism *Bacillus subtilis*, cephacillin F1, a member of the same group as TAN-592B, demonstrated the highest affinity for Penicillin-Binding Protein 4 (PBP 4).^[2]

Signaling Pathway: Inhibition of Peptidoglycan Synthesis by TAN-592B





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References

- 1. Cephabacins, new cephem antibiotics of bacterial origin. I. Discovery and taxonomy of the producing organisms and fermentation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Cephabacins, new cephem antibiotics of bacterial origin. IV. Antibacterial activities, stability to beta-lactamases and mode of action - PubMed [pubmed.ncbi.nlm.nih.gov]
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